

Application Notes and Protocols for Dissolving Abt-107

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Compound of Interest

Compound Name: Abt-107

Cat. No.: B1251678

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These application notes provide detailed protocols for the dissolution of **Abt-107**, a selective $\alpha 7$ neuronal nicotinic receptor agonist, for experimental use in research, and drug development.

Product Information

- Name: **Abt-107**
- Mechanism of Action: Selective $\alpha 7$ neuronal nicotinic receptor (nAChR) agonist.[1]
- Primary Use: Research on neuroprotection and cognitive enhancement. **Abt-107** has been shown to protect against nigrostriatal damage in rat models of Parkinson's disease.[1][2]

Solubility Data

Abt-107 exhibits solubility in various solvent systems, making it adaptable for both in vitro and in vivo studies. The following table summarizes the solubility of **Abt-107** in different solvents.

Solvent System	Maximum Concentration	Suitability
100% DMSO	≥ 16.05 mg/mL (50 mM)	In vitro
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.80 mM)	In vivo
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (7.80 mM)	In vivo
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.80 mM)	In vivo

Experimental Protocols

Preparation of Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 10 mM stock solution of **Abt-107** in DMSO.

Materials:

- **Abt-107** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes

Protocol:

- Weigh the required amount of **Abt-107** powder.
- Add the appropriate volume of DMSO to the **Abt-107** powder to achieve a 10 mM concentration.
- Vortex the solution thoroughly until the **Abt-107** is completely dissolved.

- If precipitation is observed, gentle heating and/or sonication can be used to aid dissolution.
[\[1\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[\[1\]](#)

Preparation of Working Solution for In Vivo Experiments

This protocol provides a general method for preparing an **Abt-107** working solution for animal studies using a co-solvent system.

Materials:

- **Abt-107** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Protocol:

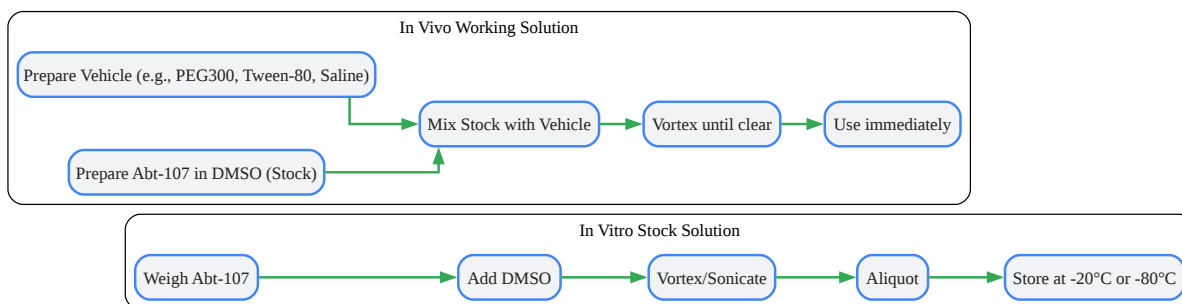
- Prepare a stock solution of **Abt-107** in DMSO at a concentration higher than the final desired concentration.
- In a separate sterile tube, prepare the vehicle solution by mixing the solvents in the desired ratio (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline).
- Add the **Abt-107** stock solution to the vehicle to achieve the final desired concentration.
- Vortex the solution until it is clear and homogenous.

- It is recommended to prepare the working solution fresh on the day of use.

Stability and Storage

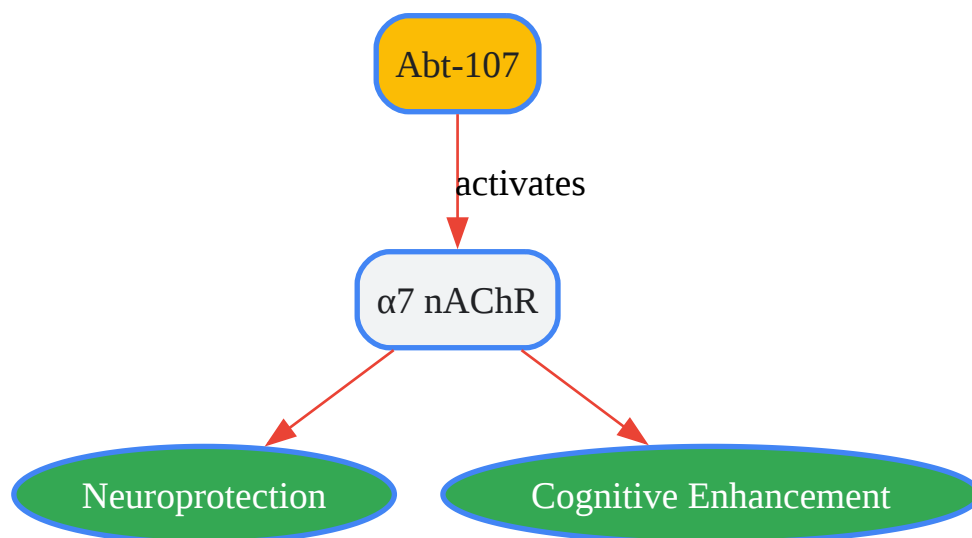
- Stock Solutions: Store **Abt-107** stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).
- Working Solutions: For in vivo experiments, it is recommended to prepare working solutions fresh daily to ensure stability and efficacy.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of stock solutions to prevent degradation of the compound. Aliquoting the stock solution is highly recommended.

Visualizations



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Caption: Workflow for dissolving **Abt-107** for in vitro and in vivo experiments.



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Caption: Simplified signaling pathway of **Abt-107**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The α7 nicotinic receptor agonist ABT-107 protects against nigrostriatal damage in rats with unilateral 6-hydroxydopamine lesions - PubMed [pubmed.ncbi.nlm.nih.gov]
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